

Application Notes and Protocols: Preparing Fast Red TR Salt Working Solution

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Compound of Interest

Compound Name: *Fast red TR salt hemi(zinc chloride)*

Cat. No.: *B2771796*

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Introduction

Fast Red TR (4-Chloro-2-methylbenzenediazonium) Salt is a widely used diazonium salt that serves as a chromogenic substrate for detecting alkaline phosphatase (AP) activity in various biological applications.[1] In the presence of AP, Fast Red TR, in conjunction with a substrate such as Naphthol AS-MX phosphate, produces a vibrant, finely granular red precipitate at the site of enzymatic activity.[2] This reaction is fundamental to techniques like immunohistochemistry (IHC), in situ hybridization (ISH), and Western blotting. The resulting red azo dye is insoluble in water but soluble in alcohol, necessitating the use of aqueous mounting media for slide preparation.[2] These notes provide detailed protocols for the preparation of Fast Red TR working solutions from both powder and tablet forms, along with key technical data and application guidelines.

Technical Data and Specifications

Quantitative data for Fast Red TR Salt is summarized below for easy reference and comparison.

Table 1: Physical and Chemical Properties

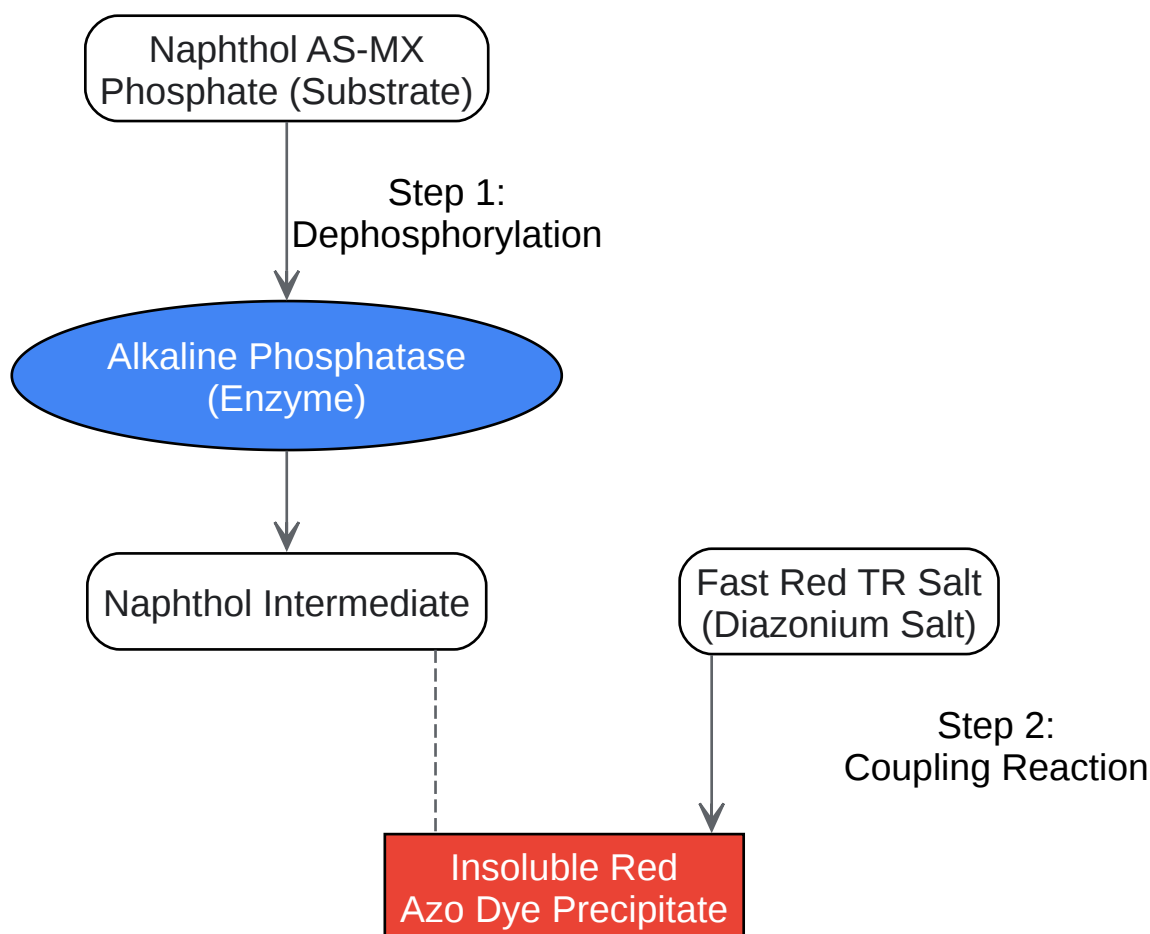
Property	Value	Source(s)
Synonyms	4-Chloro-2-methylbenzenediazonium salt; Azoic Diazo No. 11	[1]
Molecular Formula	$C_7H_6Cl_2N_2 \cdot 0.5ZnCl_2$ (hemi(zinc chloride) salt)	[3]
Molecular Weight	257.19 g/mol (hemi(zinc chloride) salt)	[3]
Appearance	Off-white to light yellow powder	[3]
Solubility (Water)	~25 mg/mL	[3]

Table 2: Storage and Stability

Form	Storage Condition	Shelf Life	Source(s)
Solid Powder	-20°C, protect from light and moisture	≥ 2 years	[3]
Stock Solution	-80°C, protect from light	~6 months	[3]
-20°C, protect from light	~1 month	[3]	
Working Solution	Room Temperature	Use within 1 hour for best results	[2]

Enzymatic Reaction Mechanism

The detection of alkaline phosphatase activity using Fast Red TR Salt is a two-step enzymatic and chemical coupling reaction. First, the alkaline phosphatase enzyme catalyzes the hydrolysis of a phosphate ester from a substrate, typically Naphthol AS-MX phosphate. This dephosphorylation reaction yields an intermediate naphthol compound. In the second step, this naphthol intermediate rapidly couples with the diazonium salt (Fast Red TR) to form a stable, insoluble red azo dye precipitate at the location of the enzyme.



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Caption: Enzymatic reaction for Fast Red TR color development.

Experimental Protocols

It is critical to prepare the Fast Red TR working solution immediately before use, as it has limited stability.[2] The protocols below provide methods for preparation from both powder and commercial tablets.

Required Materials

- Fast Red TR Salt (powder)
- Naphthol AS-MX phosphate (powder)
- Alkaline Phosphatase (AP) Buffer (see recipe below)

- Optional: Levamisole solution (to inhibit endogenous AP activity)
- Optional: SIGMAFAST™ Fast Red TR/Naphthol AS-MX Tablets
- Distilled or deionized water
- 0.2 µm syringe filter
- Vortex mixer and magnetic stirrer

Buffer Preparation: Alkaline Phosphatase (AP) Buffer

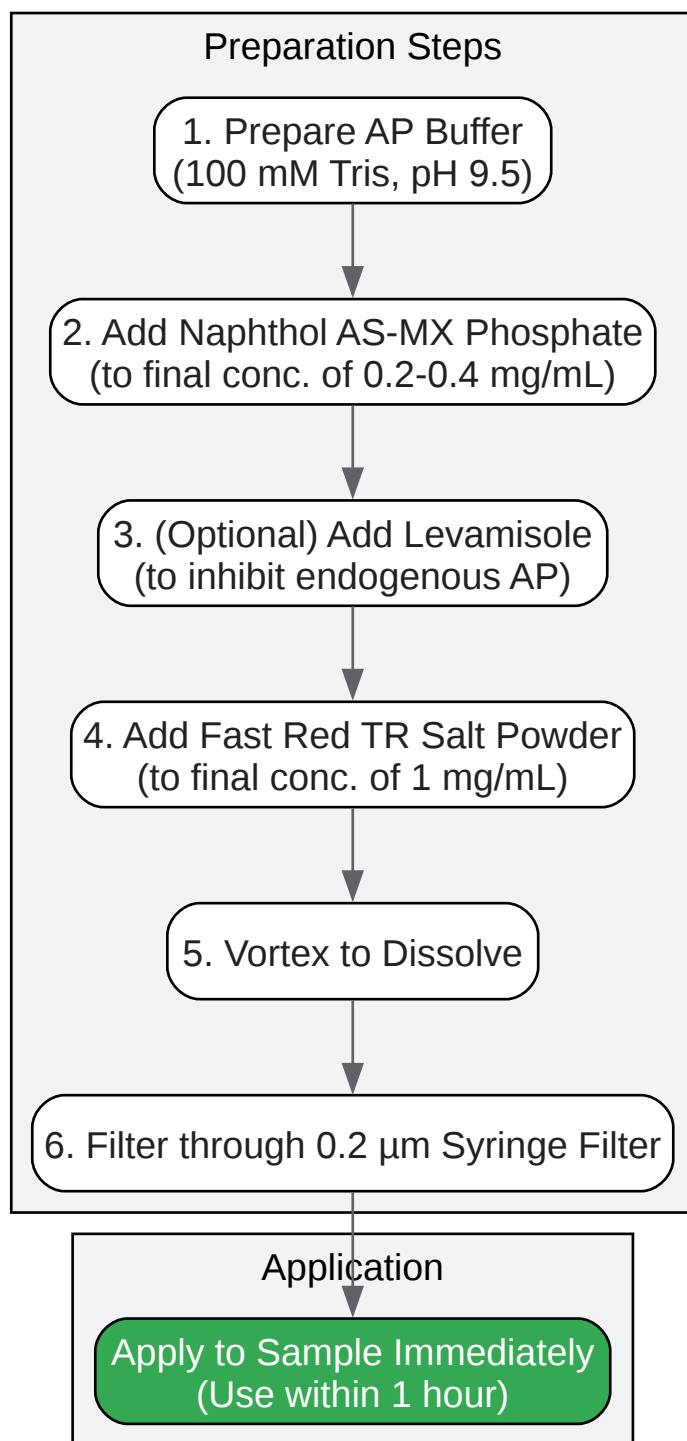
This buffer is optimized for alkaline phosphatase activity.

- Composition:
 - 100 mM Tris-HCl
 - 100 mM NaCl
 - 10 mM MgCl₂
- Preparation (for 1 L):
 - Dissolve 12.11 g of Tris base and 5.84 g of NaCl in 900 mL of distilled water.
 - Adjust the pH to 9.5 using HCl.
 - Add 2.03 g of MgCl₂·6H₂O and stir until dissolved.
 - Bring the final volume to 1 L with distilled water.
 - Store at 4°C.

Protocol 1: Preparing Working Solution from Powder

This protocol describes the preparation of a 1 mg/mL Fast Red TR working solution.

- Prepare Substrate Stock (Optional but Recommended): Dissolve Naphthol AS-MX phosphate in dimethylformamide (DMF) or a similar solvent at a concentration of 10-20 mg/mL. This stock can be stored at -20°C.
- Prepare AP Buffer: Ensure the AP Buffer (pH 9.5) is at room temperature.
- Add Substrate: Just before use, add the Naphthol AS-MX phosphate substrate to the AP buffer to a final concentration of approximately 0.2-0.4 mg/mL. If using a stock solution, this is typically a 1:50 dilution. Mix thoroughly.
- Inhibit Endogenous AP (Optional): If high background is a concern, add Levamisole to the buffer to a final concentration of 0.15-0.25 mg/mL (or ~1 mM).[\[2\]](#)
- Add Fast Red TR Salt: Weigh out the Fast Red TR Salt powder and dissolve it directly into the substrate-containing buffer to a final concentration of 1 mg/mL.
- Mix and Filter: Vortex the solution until the powder is completely dissolved. The solution may appear slightly hazy. For best results, filter the final working solution through a 0.2 µm syringe filter to remove any particulates.[\[2\]](#)
- Immediate Use: Use the freshly prepared working solution within one hour. Do not store.



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